

An In-depth Technical Guide to 1-Chloro-1,3-diphenylpropane

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Compound of Interest

Compound Name: (1-Chloro-3-phenylpropyl)benzene

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound **(1-Chloro-3-phenylpropyl)benzene**, systematically named 1-chloro-1,3-diphenylpropane. The document elucidates the principles of its IUPAC nomenclature, details its physicochemical properties, and presents established synthetic protocols and reaction mechanisms. Furthermore, this guide explores the compound's significance as a versatile intermediate in organic synthesis, particularly within the realm of medicinal chemistry and drug discovery. The content is structured to offer both foundational knowledge and practical insights for researchers and professionals in the field.

IUPAC Nomenclature and Structural Elucidation

The correct and unambiguous naming of chemical compounds is fundamental for scientific communication. The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic framework for this purpose.

Determining the IUPAC Name

The systematic IUPAC name for the compound with the structure **(1-Chloro-3-phenylpropyl)benzene** is 1-chloro-1,3-diphenylpropane. The determination of this name follows a set of established rules:

- **Identify the Parent Chain:** The longest continuous carbon chain in the molecule is a three-carbon chain, which forms the basis of the name "propane".^{[1][2]}
- **Identify and Name Substituents:** The propane chain is substituted with a chlorine atom and two phenyl groups.^[3] The substituents are named as "chloro" and "phenyl".
- **Number the Parent Chain:** The chain is numbered to give the substituents the lowest possible locants (positions).^[4] In this case, numbering from one end gives the substituents at positions 1, 1, and 3, while numbering from the other end would result in 1, 3, and 3. The former set of locants is lower.
- **Alphabetize the Substituents:** The substituents are listed in alphabetical order: "chloro" before "diphenyl".
- **Assemble the Full Name:** Combining the locants, substituent names, and the parent chain name results in 1-chloro-1,3-diphenylpropane.

It is important to distinguish this compound from its isomer, 1-chloro-3-phenylpropane, where a single phenyl group is attached to a chloropropyl chain.^[5]

Structural Representation

Figure 1: 2D structure of 1-chloro-1,3-diphenylpropane.

Physicochemical Properties

A thorough understanding of the physicochemical properties of 1-chloro-1,3-diphenylpropane is crucial for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₅ Cl	[6]
Molecular Weight	230.73 g/mol	[6]
Appearance	Not explicitly stated, likely a liquid or low-melting solid	-
Boiling Point	Not readily available	-
Density	Not readily available	-
Solubility	Expected to be soluble in common organic solvents	-

Note: Experimental data for some properties of 1-chloro-1,3-diphenylpropane are not widely available in public databases. The table will be updated as more information becomes available.

Synthesis and Reaction Mechanisms

1-chloro-1,3-diphenylpropane is a valuable synthetic intermediate. Its synthesis and subsequent reactions are of significant interest to organic chemists.

Synthetic Protocols

A common synthetic route to chloro-substituted alkanes involves the reaction of the corresponding alcohol with a chlorinating agent. A plausible synthesis for 1-chloro-1,3-diphenylpropane would start from 1,3-diphenylpropan-1-ol.

Protocol 1: Chlorination of 1,3-Diphenylpropan-1-ol

This protocol describes a general method for the chlorination of an alcohol to yield the corresponding alkyl chloride.

Materials:

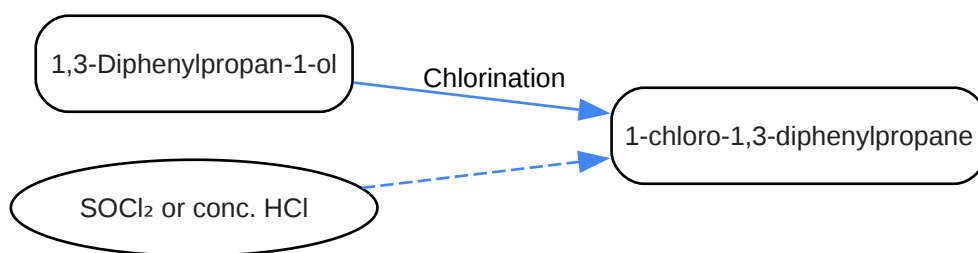
- 1,3-Diphenylpropan-1-ol

- Thionyl chloride (SOCl_2) or concentrated hydrochloric acid (HCl)^[7]
- Pyridine (catalyst, if using SOCl_2)
- Anhydrous diethyl ether or other suitable aprotic solvent
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask with reflux condenser
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 1,3-diphenylpropan-1-ol in the chosen anhydrous solvent in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add the chlorinating agent (e.g., thionyl chloride) dropwise to the stirred solution. If using thionyl chloride, a catalytic amount of pyridine can be added.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a specified period (monitoring by TLC is recommended).
- Upon completion of the reaction, carefully quench the reaction mixture by pouring it into ice-cold water.
- Extract the aqueous layer with diethyl ether.
- Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter and concentrate the organic solution under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude 1-chloro-1,3-diphenylpropane by vacuum distillation or column chromatography.



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Figure 2: Synthetic workflow for 1-chloro-1,3-diphenylpropane.

Key Reaction Mechanisms

1-chloro-1,3-diphenylpropane can undergo a variety of reactions, primarily centered around the reactive C-Cl bond.

Nucleophilic Substitution: The chlorine atom is a good leaving group, making the benzylic carbon susceptible to nucleophilic attack. This allows for the introduction of a wide range of functional groups.

Elimination Reactions: In the presence of a strong base, 1-chloro-1,3-diphenylpropane can undergo elimination to form 1,3-diphenylpropene. The regioselectivity of this reaction will depend on the reaction conditions and the nature of the base used.

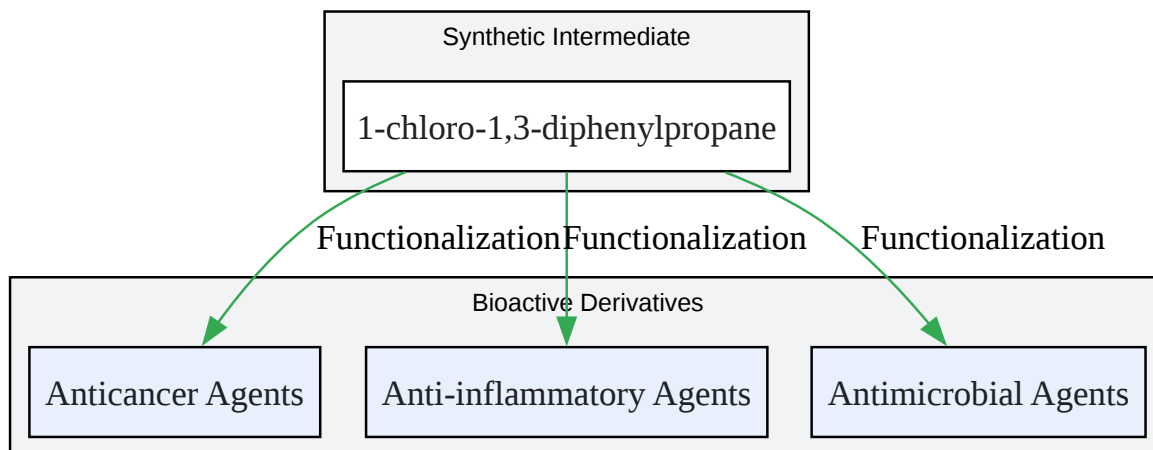
Formation of Organometallic Reagents: The compound can be used to prepare Grignard or organolithium reagents, which are powerful nucleophiles for carbon-carbon bond formation.

Applications in Research and Drug Development

Halogenated organic molecules are of significant interest in medicinal chemistry due to the ability of halogens to modulate the pharmacokinetic and pharmacodynamic properties of drug candidates.[8] While specific applications of 1-chloro-1,3-diphenylpropane in drug development are not extensively documented, its structural motif is present in various biologically active compounds.

The 1,3-diphenylpropane scaffold is a core component of numerous biologically active compounds, including chalcones and their derivatives, which have demonstrated a wide range of activities such as anticancer, anti-inflammatory, and antimicrobial effects.[9] The introduction of a chloro group can enhance metabolic stability, improve membrane permeability, and influence binding affinity to biological targets.

Therefore, 1-chloro-1,3-diphenylpropane serves as a valuable building block for the synthesis of novel compounds with potential therapeutic applications. Researchers can utilize the reactivity of the C-Cl bond to introduce diverse functionalities and generate libraries of compounds for biological screening.



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Figure 3: Potential applications of 1-chloro-1,3-diphenylpropane in drug discovery.

Conclusion

1-chloro-1,3-diphenylpropane is a chemically significant molecule with a well-defined IUPAC nomenclature. Its synthesis and reactivity make it a versatile intermediate for organic chemists.

While its direct applications in drug development are still emerging, its structural relationship to known bioactive scaffolds highlights its potential as a valuable building block for the discovery of new therapeutic agents. This guide provides a foundational understanding of this compound, intended to support and inspire further research and development in the scientific community.

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